

Application Note and Protocol: Preparation of a Standard Copper(II) Iodate Solution

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Compound of Interest

Compound Name: *Copper iodate*

Cat. No.: *B078350*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Copper(II) iodate, $\text{Cu}(\text{IO}_3)_2$, is an inorganic salt of moderate solubility that serves as a valuable resource in various chemical analyses.^[1] Its preparation and the subsequent creation of a saturated or standard solution are fundamental procedures in analytical chemistry, often utilized in experiments involving solubility equilibria and iodometric titrations.^{[1][2][3]} This document provides a detailed protocol for the synthesis of solid copper(II) iodate and the subsequent preparation of a standard aqueous solution.

Quantitative Data Summary

A summary of the key quantitative data for copper(II) iodate is presented in the table below for easy reference.

Property	Value	Reference
Chemical Formula	$\text{Cu}(\text{IO}_3)_2$	[4]
Molecular Weight	413.35 g/mol	[4]
Appearance	Green powder	[4]
Solubility in Water	1.36 g/L	[4]
Solubility Product (K _{sp})	Approximately 7.9×10^{-8}	[4]
Molar Solubility	2.7×10^{-3} M	[5]

Experimental Protocols

This section details the step-by-step procedures for the synthesis of copper(II) iodate precipitate and the preparation of a standard solution.

3.1. Materials and Reagents

- Copper(II) sulfate pentahydrate ($\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$)
- Potassium iodate (KIO_3)
- Deionized water
- Beakers
- Graduated cylinders
- Stirring rod
- Filtration apparatus (e.g., Büchner funnel, filter paper)
- Drying oven
- Volumetric flasks
- Analytical balance

3.2. Safety Precautions

- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[6][7][8]
- Handle all chemicals in a well-ventilated area or a fume hood to avoid inhalation of dust.[6][8]
- Avoid contact with skin and eyes.[6][7] In case of contact, rinse thoroughly with water.
- Dispose of all chemical waste according to institutional and local environmental regulations. [6][9]

3.3. Protocol 1: Synthesis of Copper(II) Iodate Precipitate

This protocol is adapted from established precipitation methods.[4][10][11]

- Prepare Reactant Solutions:
 - Accurately weigh 2.50 g of copper(II) sulfate pentahydrate ($\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$) and dissolve it in 100 mL of deionized water in a 250 mL beaker.
 - In a separate 250 mL beaker, accurately weigh 4.28 g of potassium iodate (KIO_3) and dissolve it in 100 mL of deionized water. A slight excess of potassium iodate is used to ensure complete precipitation of the copper ions.[1]
- Precipitation:
 - Slowly add the copper(II) sulfate solution to the potassium iodate solution while continuously stirring with a glass rod. A green precipitate of copper(II) iodate will form.[4]
- Isolation and Washing of the Precipitate:
 - Allow the precipitate to settle.
 - Set up a filtration apparatus.
 - Carefully decant the supernatant liquid and then transfer the precipitate to the filter paper.

- Wash the precipitate with several small portions of deionized water to remove any soluble impurities.[4][11]
- Drying the Precipitate:
 - Carefully transfer the filter paper with the precipitate to a watch glass.
 - Dry the precipitate in a drying oven at a low temperature (e.g., 60-80 °C) until a constant weight is achieved.
 - Store the dried copper(II) iodate powder in a desiccator.

3.4. Protocol 2: Preparation of a Standard Saturated Copper(II) Iodate Solution

This protocol describes the preparation of a saturated solution, which will have a concentration determined by the molar solubility of copper(II) iodate.

- Prepare the Saturated Solution:
 - Add approximately 1 g of the synthesized and dried copper(II) iodate solid to a 250 mL beaker.
 - Add 100 mL of deionized water to the beaker.
 - Stir the mixture vigorously for an extended period (e.g., 15-20 minutes) to ensure the solution becomes saturated. The presence of undissolved solid at the bottom indicates that the solution is saturated.[12]
- Clarify the Solution:
 - Allow the undissolved solid to settle completely.
 - Carefully decant or filter the supernatant saturated solution into a clean, dry beaker, ensuring no solid particles are transferred.[11]
- Standardization (Optional but Recommended):

- The concentration of the saturated copper(II) iodate solution can be determined experimentally through iodometric titration.[1][2][3] This involves reacting the iodate ions in a known volume of the solution with excess potassium iodide in an acidic medium to liberate iodine, which is then titrated with a standardized sodium thiosulfate solution.[1][13][14]

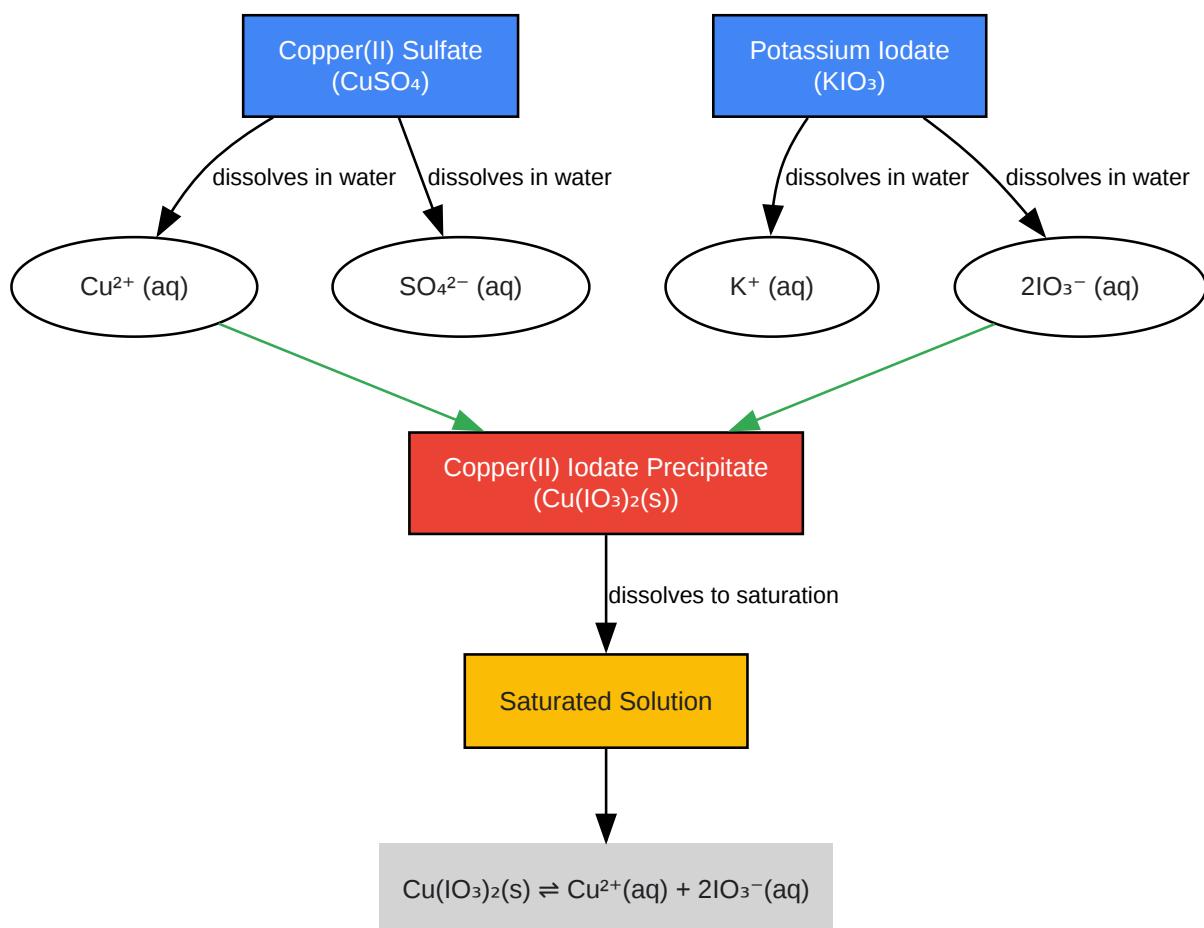
Diagrams

The following diagrams illustrate the key processes described in this application note.



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Caption: Experimental workflow for the synthesis of copper(II) iodate and preparation of a standard solution.

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Caption: Logical relationships in the formation and dissolution of copper(II) iodate.

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